

physical and chemical properties of Cesium tetraphenylborate

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Compound of Interest

Compound Name: Cesium tetraphenylborate

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An In-Depth Technical Guide to the Physical and Chemical Properties of **Cesium Tetraphenylborate**

Abstract

Cesium tetraphenylborate ($\text{Cs}[\text{B}(\text{C}_6\text{H}_5)_4]$), a salt composed of a cesium cation and a large tetraphenylborate anion, is a compound of significant scientific and industrial interest. Its most defining characteristic is its exceptionally low solubility in aqueous solutions, a property that underpins its primary applications. This technical guide provides a comprehensive overview of the core physical and chemical properties of **Cesium tetraphenylborate**, tailored for researchers, scientists, and professionals in drug development and environmental remediation. We will delve into its structural characteristics, physicochemical parameters, chemical reactivity, and the established protocols for its synthesis and analytical application, grounding all claims in authoritative references.

Molecular and Structural Properties

Cesium tetraphenylborate is an organoboron compound with the chemical formula $\text{C}_{24}\text{H}_{20}\text{BCs}$.^[1] It is a salt formed from the cesium cation (Cs^+) and the tetraphenylborate anion ($[\text{B}(\text{C}_6\text{H}_5)_4]^-$).

Property	Value	Source
IUPAC Name	cesium;tetraphenylboranuide	[1][2][3]
CAS Number	3087-82-9	[1][2][4][5]
Molecular Formula	C ₂₄ H ₂₀ BCs	[1][2][5]
Molecular Weight	452.13 g/mol	[1][2][4][5]
Appearance	White crystalline solid or powder	[3]

Crystal Structure

The unique properties of **Cesium tetraphenylborate** are a direct consequence of its crystal structure. It crystallizes in the tetragonal space group I-42m.[1][2] The structure is not a simple packing of discrete ions but rather consists of one-dimensional polymeric chains where Cs⁺ cations and [B(C₆H₅)₄]⁻ anions alternate along the crystallographic c-axis.[1]

The large, bulky tetraphenylborate anion dominates the crystal lattice, causing the potassium, rubidium, and cesium salts to be nearly isostructural.[1][6] In this arrangement, the cesium cation is not simply surrounded by anions; instead, it occupies a cleft formed by the phenyl rings of two adjacent tetraphenylborate anions.[1] This results in a distorted octahedral coordination geometry, where the Cs⁺ ion interacts with six phenyl rings.[1] This extensive cation- π interaction and efficient packing are the primary reasons for the compound's remarkably low solubility and high stability.

Physicochemical Properties

The physicochemical data for **Cesium tetraphenylborate** are critical for its application in separation and analysis.

Property	Value	Details and Causality
Melting Point	>400 °C	The high melting point indicates strong ionic and intermolecular forces within the crystal lattice, contributing to its high thermal stability.[3][4]
Aqueous Solubility	Extremely Low	This is the most critical property. The large, hydrophobic tetraphenylborate anion and the efficient crystal packing with cesium make it one of the few water-insoluble cesium salts.[1][7]
Solubility Product (Ksp)	7.84×10^{-10} (at 25 °C)	This low Ksp value quantifies its insolubility and is the basis for its use as a precipitating agent for near-quantitative removal of Cs ⁺ from solutions. [7]
Solubility in Organic Solvents	Sparingly Soluble	While more soluble in organic solvents than in water, it is still only sparingly soluble. For example, its solubility in tetrahydrofuran (THF) at 25°C is approximately 0.24 g/L, significantly lower than that of sodium tetraphenylborate (18.9 g/L).[1]

The solubility of **Cesium tetraphenylborate** is influenced by temperature, with solubility increasing approximately tenfold as the temperature rises from 25 °C to 65 °C.[8] Furthermore, in high ionic strength solutions, particularly those with high sodium concentrations, the precipitation kinetics can be slow, sometimes taking hours to reach completion.[8]

Chemical Reactivity and Stability

Precipitation Reactions

The quintessential chemical property of **Cesium tetraphenylborate** is its formation via a precipitation reaction. The addition of a soluble tetraphenylborate salt, most commonly sodium tetraphenylborate (NaTPB), to an aqueous solution containing cesium ions results in the immediate formation of a dense white precipitate of CsTPB.^{[7][9]}

Reaction: $\text{Cs}^+(\text{aq}) + [\text{B}(\text{C}_6\text{H}_5)_4]^- (\text{aq}) \rightarrow \text{Cs--INVALID-LINK--}$

This reaction is the cornerstone of its use in the decontamination of radioactive waste streams containing the ^{137}Cs isotope and in the gravimetric analysis of cesium.^{[1][7]}

Co-precipitation

In solutions containing multiple alkali metal ions, co-precipitation can occur. Due to the similar crystal structures, CsTPB can form impure isomorphous crystalline mixtures with potassium tetraphenylborate (KTPB) and sodium tetraphenylborate (NaTPB).^[1] This is a critical consideration in nuclear waste processing, where high concentrations of sodium and potassium are often present, as it can affect the efficiency and purity of the cesium precipitation.

Thermal and Chemical Decomposition

While thermally stable above 400 °C, the tetraphenylborate anion is susceptible to chemical decomposition under specific conditions.

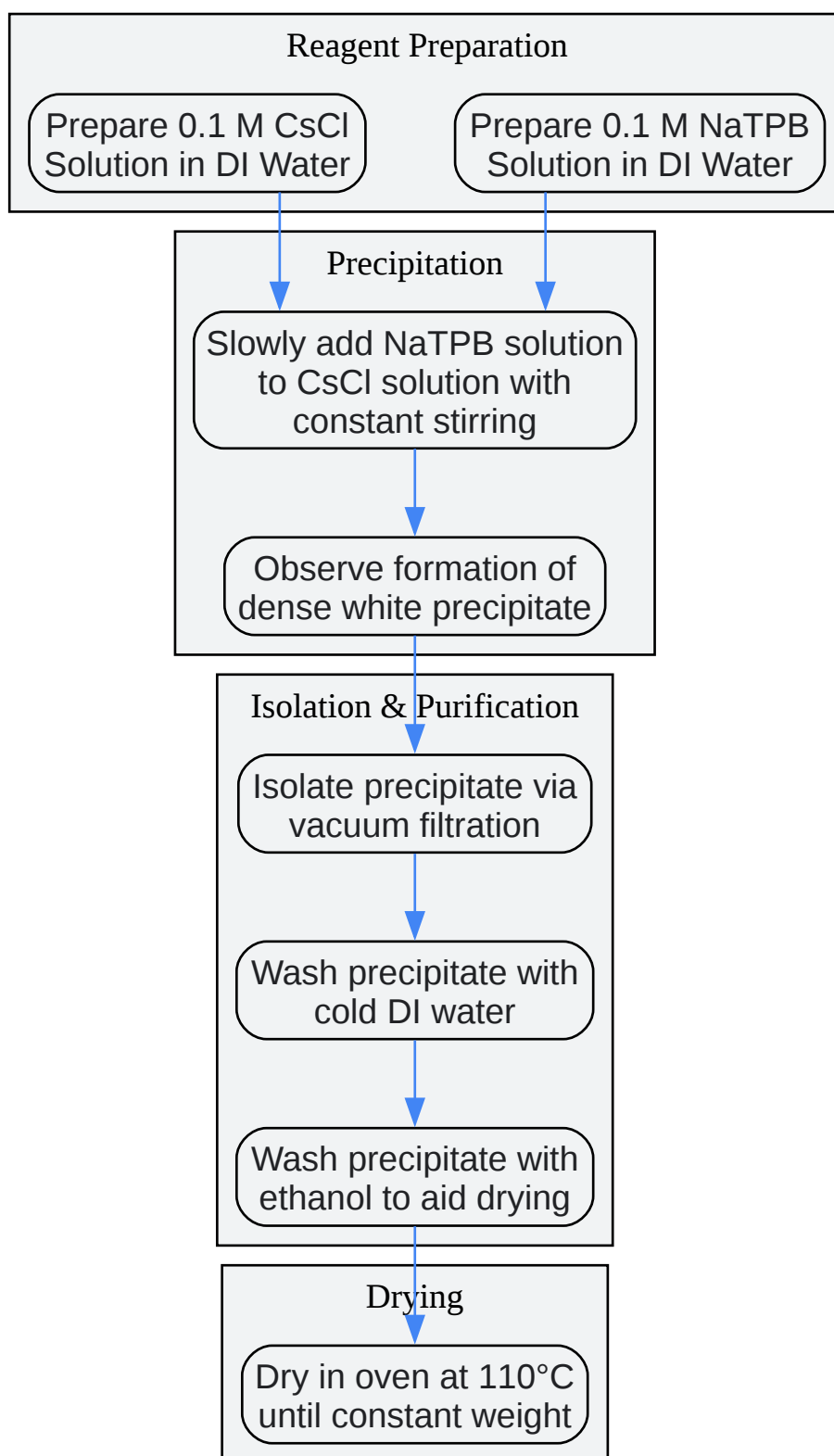
- **Acid Hydrolysis:** In the presence of strong acids, the anion undergoes protonolysis, decomposing to form triphenylborane and benzene.^[9] This reaction is a significant safety and process concern in applications where pH is not controlled. Reaction: $\text{H}^+ + [\text{B}(\text{C}_6\text{H}_5)_4]^- \rightarrow \text{B}(\text{C}_6\text{H}_5)_3 + \text{C}_6\text{H}_6$
- **Catalytic Decomposition:** The decomposition of tetraphenylborate can be catalyzed by certain metals, such as copper and noble metals like palladium, which may be present in nuclear waste.^{[7][10]} This catalytic pathway also generates benzene, a flammable and toxic byproduct, which complicates its use in large-scale industrial processes and necessitates careful process control.^{[7][8]} Under controlled conditions of low pH and elevated

temperature, hydrolysis can be intentionally used to decompose the precipitate, separating the organic component (benzene) from the inorganic borate salts.

Experimental Protocols

Synthesis of Cesium Tetraphenylborate via Aqueous Precipitation

This protocol describes the laboratory-scale synthesis based on the compound's low aqueous solubility.



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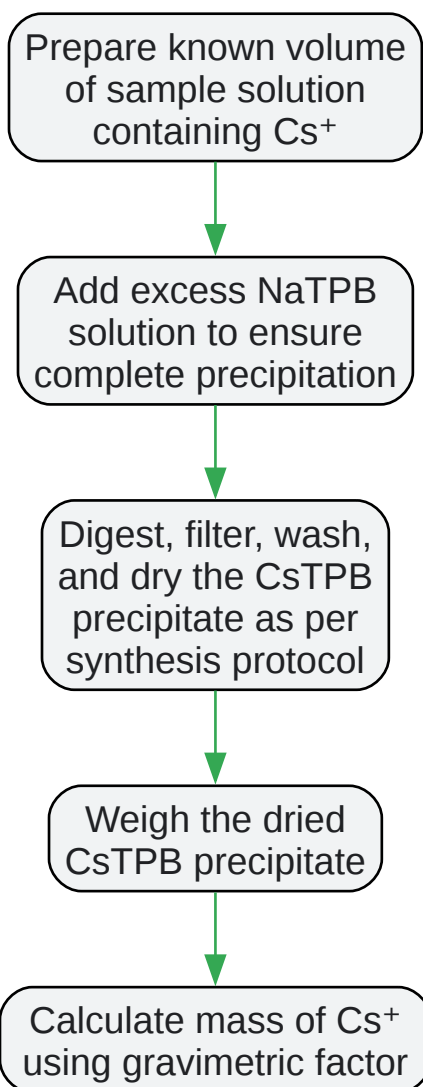
Caption: Workflow for the synthesis of **Cesium tetraphenylborate**.

Methodology:

- **Reagent Preparation:** Prepare separate aqueous solutions of cesium chloride (e.g., 0.1 M) and sodium tetraphenylborate (e.g., 0.1 M).
- **Precipitation:** While stirring the cesium chloride solution vigorously, slowly add a stoichiometric equivalent of the sodium tetraphenylborate solution. A dense white precipitate of **Cesium tetraphenylborate** will form immediately.
- **Digestion:** Gently heat the mixture to about 60-80°C and allow it to cool slowly. This process, known as digestion, encourages the formation of larger, more easily filterable crystals.
- **Isolation:** Isolate the precipitate by vacuum filtration using a Büchner funnel.
- **Washing:** Wash the collected precipitate several times with small portions of cold deionized water to remove soluble impurities like sodium chloride. Follow with a wash of ethanol or acetone to remove water and facilitate drying.
- **Drying:** Dry the purified product in an oven at 110-120°C to a constant weight.

Gravimetric Determination of Cesium

This workflow outlines the use of sodium tetraphenylborate as a precipitating agent for the quantitative analysis of cesium ions.



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